

# Technical Monograph: 1,2-Diphenoxybenzene

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## Compound of Interest

**Compound Name:** 1,2-Diphenoxybenzene  
**CAS No.:** 3379-37-1  
**Cat. No.:** B3260994

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CAS No: 3379-37-1 Synonyms: o-Diphenoxybenzene; Benzene, 1,2-diphenoxy-; Veratrole diphenyl ether. Content Type: Technical Guide & Safety Protocol Version: 2.0 (R&D Focus)

## Part 1: Executive Summary & Chemical Identity

**1,2-Diphenoxybenzene** is a polyphenyl ether characterized by high thermal stability and reversible redox activity. Unlike its isomer 1,3-diphenoxybenzene (CAS 3379-38-2), the ortho substitution pattern of the 1,2- isomer creates specific steric and electronic environments that favor its use as a Redox Shuttle Additive in Lithium-ion batteries (LIBs). It serves as a self-actuating overcharge protection mechanism by facilitating a reversible internal current bypass when cell voltage exceeds a critical threshold.

## Physicochemical Profile

The following data aggregates experimental values and predictive models suitable for laboratory handling.

Property	Value / Description	Relevance
Physical State	White to off-white crystalline solid	Handling & Weighing
Melting Point	96 – 98 °C	Thermal Stability limit for solid handling
Boiling Point	~360 °C (at 760 mmHg)	High-temperature fluid applications
Molecular Weight	262.31 g/mol	Stoichiometric calculations
Solubility	Soluble in DCM, THF, Toluene; Insoluble in Water	Extraction & Electrolyte formulation
Redox Potential	~4.0 – 4.2 V vs. Li/Li <sup>+</sup>	Battery Overcharge Protection Window
Flash Point	>150 °C (Estimated)	Fire Safety

## Part 2: Occupational Hygiene & Safety (SDS Analysis)

While **1,2-diphenoxybenzene** is not classified as a Category 1 acute toxin, its aromatic ether structure warrants strict handling protocols to prevent sensitization and aquatic contamination.

### GHS Hazard Classification

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation).
- Aquatic Toxicity: Chronic Category 2 (Toxic to aquatic life with long-lasting effects).

### Exposure Control Hierarchy

Engineering Controls: Use only in a chemical fume hood. Ensure safety showers and eyewash stations are within 10 seconds of the workstation. PPE Requirements:

- Respiratory: N95 (minimum) for solid handling; Half-mask with organic vapor cartridges if heating or subliming.
- Dermal: Nitrile gloves (0.11 mm thickness minimum). For prolonged immersion, use laminate (Silver Shield) gloves.
- Ocular: Chemical safety goggles (ANSI Z87.1). Face shield required during synthesis reflux steps.

## Emergency Response Decision Tree

- Inhalation: Remove to fresh air. If breathing is difficult, administer oxygen (trained personnel only).
- Skin Contact: Wash with soap and water for 15 minutes. Do not use organic solvents to clean skin (increases absorption).
- Spill: Solid spills should be HEPA vacuumed. Do not sweep (dust generation).

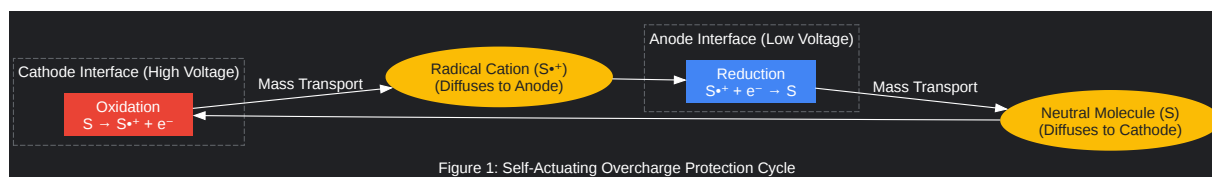
## Part 3: Technical Application – Redox Shuttle Mechanism

The primary value of **1,2-diphenoxybenzene** in drug delivery power systems (medical LIBs) and grid storage is its ability to act as a Redox Shuttle.

### Mechanism of Action

In a Lithium-ion cell, if the charging voltage exceeds the stability window of the electrolyte (e.g., >4.5V), the electrolyte decomposes, leading to thermal runaway. **1,2-Diphenoxybenzene** (S) prevents this by oxidizing at the cathode to a radical cation ( $S^{\bullet+}$ ) before the electrolyte decomposes. This radical cation diffuses to the anode, reduces back to neutral (S), and repeats the cycle.

Key Advantage: This process converts excess electrical energy into benign heat, "locking" the cell voltage at the shuttle's redox potential.



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Caption: The cyclic redox mechanism of **1,2-diphenoxybenzene** acting as a voltage clamp in high-energy density batteries.

## Part 4: Synthesis & Purification Protocol

Objective: Synthesis of **1,2-diphenoxybenzene** via Ullmann Coupling. Scale: Laboratory (10-50g).

### Reagents[2][3][4]

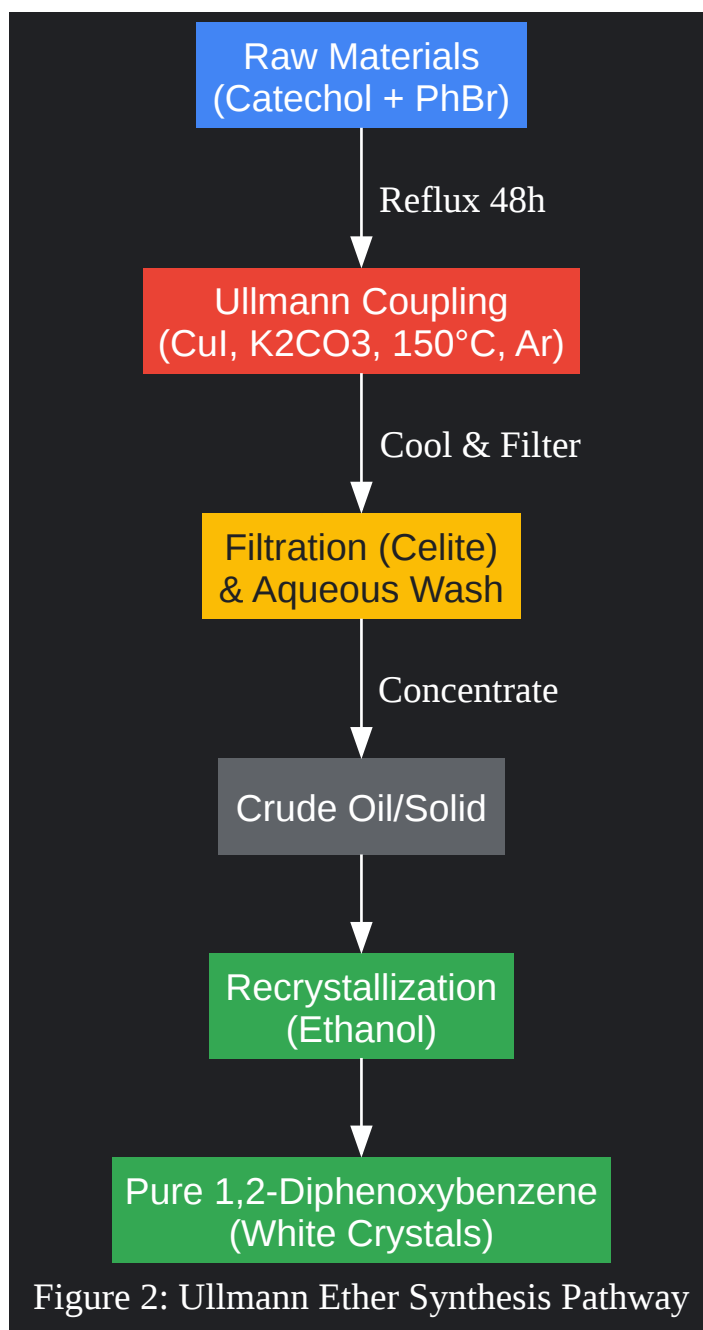
- Substrate: Catechol (1,2-dihydroxybenzene).[1]
- Coupling Partner: Bromobenzene (Excess).
- Catalyst: Copper(I) Iodide (CuI) or Copper Bronze.
- Base: Potassium Carbonate ( ) or Potassium Phosphate ( ).
- Solvent: DMF or Pyridine (High boiling point polar aprotic).

- Atmosphere: Argon or Nitrogen (Strictly inert).

## Step-by-Step Methodology

- Inerting: Flame-dry a 3-neck round bottom flask and cool under Argon flow.
- Charging: Add Catechol (1.0 equiv), Base (2.5 equiv), and Cu catalyst (5-10 mol%).
- Solvent Addition: Add degassed DMF via syringe.
- Reagent Addition: Add Bromobenzene (2.2 equiv).
- Reaction: Heat to reflux (~150°C) for 24-48 hours. Monitor via TLC (Hexane/Ethyl Acetate 9:1). Note: The reaction is complete when the catechol spot disappears.
- Workup:
  - Cool to room temperature.
  - Filter through a Celite pad to remove inorganic salts and copper residues.
  - Dilute filtrate with Diethyl Ether or Ethyl Acetate.
  - Wash 3x with Water (to remove DMF), 1x with Brine.
  - Dry over  
  
and concentrate in vacuo.
- Purification: Recrystallize from Ethanol or perform Column Chromatography (Silica Gel, 100% Hexanes  
  
5% EtOAc/Hexanes).

## Synthesis Workflow Diagram



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Caption: Step-by-step synthesis workflow for isolating high-purity **1,2-diphenoxybenzene**.

## Part 5: References

- PubChem Compound Summary. (2025). Benzene, 1,2-diphenoxy- (CID 621655). National Center for Biotechnology Information. [[Link](#)]

- Dahn, J. R., et al. (2005). Redox Shuttle Additives for Lithium-Ion Batteries. Journal of The Electrochemical Society. (Contextual grounding for redox mechanism). [[Link](#)]
- Zhang, L., et al. (2011). Redox Shuttles for Overcharge Protection of Lithium-Ion Batteries. Argonne National Laboratory.[2] [[Link](#)]
- Organic Syntheses.Ullmann Ether Synthesis Protocols. (General methodology reference). [[Link](#)]

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## Sources

- 1. [papers.ssrn.com](https://papers.ssrn.com) [[papers.ssrn.com](https://papers.ssrn.com)]
- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
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